

Technical Guide: Spectroscopic Profiling of 5-Bromo-1,8-naphthyridin-2-amine

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Compound of Interest

Compound Name: 5-Bromo-1,8-naphthyridin-2-amine

Cat. No.: B12954951

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Executive Summary

The 1,8-naphthyridine scaffold is a privileged structure in medicinal chemistry, frequently utilized as a bioisostere for quinolines and quinazolines in kinase inhibitors (e.g., EGFR, VEGFR). The **5-bromo-1,8-naphthyridin-2-amine** derivative represents a critical "linchpin" intermediate. The C2-amino group provides a hydrogen-bond donor/acceptor motif essential for ATP-binding pocket interactions, while the C5-bromine serves as an electrophilic handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to elaborate the scaffold into complex drug candidates.

This guide provides a comprehensive breakdown of the spectroscopic data required to validate the identity and purity of this compound, distinguishing it from common regioisomers (e.g., 3-bromo or 6-bromo analogs).

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Data
IUPAC Name	5-Bromo-1,8-naphthyridin-2-amine
CAS Number	Not widely listed; Analogous to 1260667-03-5 (2-one tautomer)
Molecular Formula	
Molecular Weight	224.06 g/mol
Exact Mass	222.97 g/mol ()
Appearance	Pale yellow to tan solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in

Synthesis & Impurity Profile

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying regioisomeric impurities.

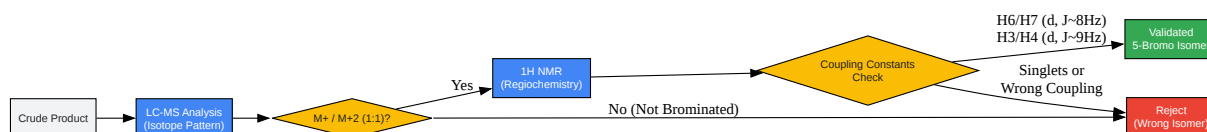
Synthetic Route (Retrosynthetic Analysis)

The most reliable route to 5-substituted-1,8-naphthyridines involves the condensation of 2,6-diaminopyridine with specific electrophiles or the functionalization of the pre-formed naphthyridine core.

- Method A (Ring Construction): Condensation of 6-bromopyridine-2,3-diamine with malonaldehyde bis(dimethylacetal). Risk:[1] Low regioselectivity yielding mixtures of 5-bromo and 7-bromo isomers.
- Method B (Functionalization): Selective bromination of 1,8-naphthyridin-2-amine. Note: Electrophilic bromination typically favors the 3- or 6-position. Accessing the 5-position often requires starting from a 5-bromo-2-hydroxynaphthyridine precursor followed by amination.

QC Workflow Diagram

The following diagram outlines the decision logic for validating the 5-bromo isomer against potential impurities.



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Figure 1: Analytical workflow for confirming the **5-bromo-1,8-naphthyridin-2-amine** structure.

Spectroscopic Characterization

A. Mass Spectrometry (MS)

The presence of bromine provides a definitive spectral signature due to the natural abundance of

(50.7%) and

(49.3%).

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)
- Key Diagnostic: The "Twin Peak" effect.
- Observed Signals:
 - m/z 224.0:

containing

.
 - m/z 226.0:

containing

.

- Intensity Ratio: Approximately 1:1 (indicative of mono-bromination).[\[1\]](#)

B. Nuclear Magnetic Resonance (¹H NMR)

Correct assignment of the proton signals is critical to distinguish the 5-bromo isomer from the 3-bromo or 6-bromo isomers.

Solvent: DMSO-

(Recommended due to solubility and exchangeable protons).

Position	Proton	Multiplicity	Coupling (Hz)	Shift (ppm)	Assignment Logic
	Amine	Broad Singlet	-	7.00 - 7.50	Exchangeable; broadens with water.
H3	Ar-H	Doublet (d)	9.0	7.05 - 7.15	Ortho to amino group (electron-rich); shielded (upfield).
H4	Ar-H	Doublet (d)	9.0	8.00 - 8.10	Meta to amino; downfield due to ring current.
H6	Ar-H	Doublet (d)	8.5	7.60 - 7.70	Ortho to Br; Beta to N8.
H7	Ar-H	Doublet (d)	8.5	8.80 - 8.90	Alpha to N8; highly deshielded (most downfield signal).

Diagnostic Analysis:

- The H3/H4 System: You must observe an AB system (two doublets, ~ 9 Hz). If H3 is a singlet, the bromine is likely at position 3.
- The H6/H7 System: You must observe a second AB system (two doublets, ~ 8.5 Hz).

- Differentiation: H7 is significantly more downfield (8.8 ppm) than H6 due to the adjacent nitrogen (N8).
- Regio-check: If the bromine were at position 6, H5 and H7 would appear as meta-coupled doublets (Hz) or singlets, not an ortho-coupled pair.

C. Infrared Spectroscopy (FT-IR)

IR is less specific for regiochemistry but validates functional groups.

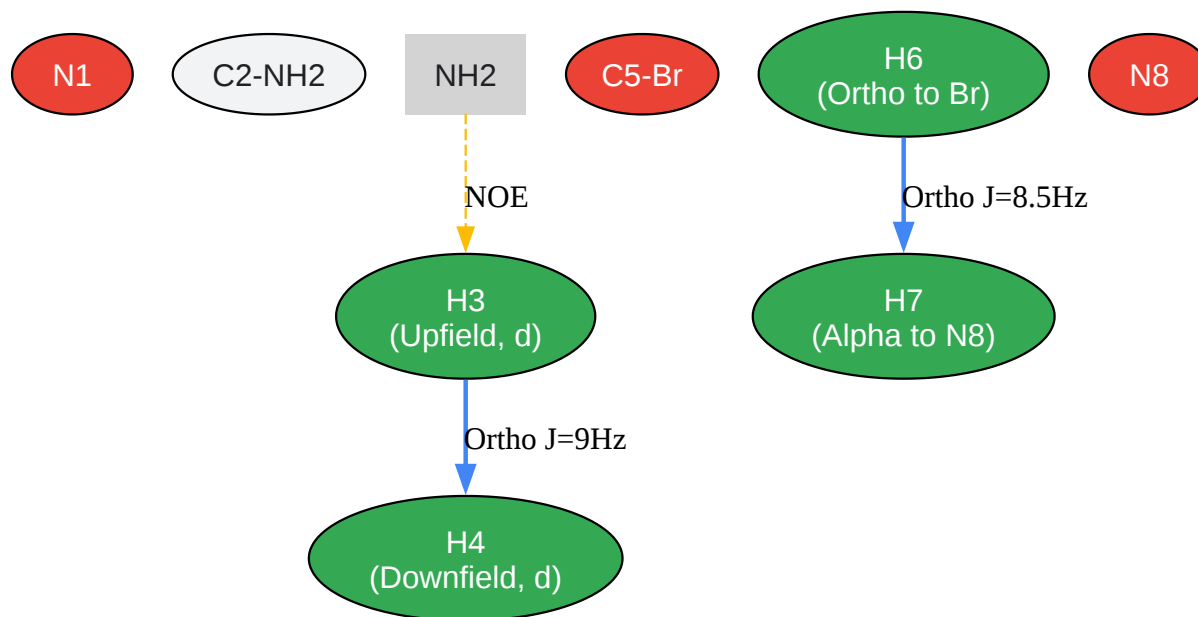
- Primary Amine (): Doublet band at (asymmetric/symmetric stretch).
- C=N / C=C (Aromatic): Strong bands at .
- C-Br Stretch: Weak/Medium band at (Fingerprint region).

D. UV-Visible Spectroscopy

- : Expected absorption maxima at 240 nm and 350 nm (methanol).
- Chromophore: The extended conjugation of the naphthyridine ring results in strong UV absorption, useful for HPLC detection (monitor at 254 nm and 320 nm).

Structural Validation Logic

The following graph illustrates the coupling pathways used to assign the NMR signals definitively.



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Figure 2: NMR connectivity map. Solid blue lines indicate scalar coupling (through-bond); dashed yellow lines indicate spatial proximity (NOE).

References

- General Naphthyridine Synthesis: Ghorbani-Vaghei, R., & Malaekhepoor, S. M. (2017).[2] A mild synthesis of substituted 1,8-naphthyridines. *Synthesis*, 49, 763-769.[2] [Link](#)
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Sources

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- [2. 1,8-Naphthyridine synthesis \[organic-chemistry.org\]](#)
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